

# 4-Methylchalcone: A Comprehensive Technical Guide to Safety, Handling, and Toxicity

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## Compound of Interest

Compound Name: 4-Methylchalcone

Cat. No.: B181299

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For Researchers, Scientists, and Drug Development Professionals

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This technical guide provides an in-depth overview of the safety, handling, and toxicity of **4-Methylchalcone**. The information is compiled from Safety Data Sheets (SDS), toxicological databases, and scientific literature on chalcones and related compounds. This document is intended to be a comprehensive resource for professionals working with this compound in research and development settings.

## Chemical and Physical Properties

**4-Methylchalcone**, also known as 3-(4-methylphenyl)-1-phenylprop-2-en-1-one, is a solid, pale-yellow crystalline powder.<sup>[1]</sup> Its fundamental properties are summarized in the table below.

Property	Value	Source
CAS Number	4224-87-7	
Molecular Formula	C <sub>16</sub> H <sub>14</sub> O	[2]
Molecular Weight	222.28 g/mol	[2]
Melting Point	57°C	[1]
Boiling Point	363.60 °C (estimated)	The Good Scents Company
logP (o/w)	4.234	
Water Solubility	8.585 mg/L @ 25 °C (estimated)	The Good Scents Company

## Hazard Identification and GHS Classification

**4-Methylchalcone** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazards:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[2][3]
- Hazardous to the aquatic environment, long-term (Chronic) (Category 4): May cause long lasting harmful effects to aquatic life.[2][3]

Signal Word: Warning[2][3]

Hazard Statements:

- H302: Harmful if swallowed.[2]
- H413: May cause long lasting harmful effects to aquatic life.[2]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.

- P273: Avoid release to the environment.
- P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.
- P501: Dispose of contents/container to an approved waste disposal plant.

## Toxicological Data

The available toxicological data for **4-Methylchalcone** is limited. Much of the specific data for endpoints other than acute oral toxicity is not available for **4-Methylchalcone** itself, but some information can be inferred from studies on structurally related chalcones.

### Quantitative Toxicity Data

Endpoint	Test Species	Route	Value	Source
LD <sub>50</sub>	-	Oral	500.1 mg/kg	Sigma-Aldrich
LD <sub>50</sub>	Mouse	Oral	> 1000 mg/kg	The Good Scents Company
LD <sub>50</sub>	Mouse	Intraperitoneal	> 75 mg/kg	The Good Scents Company

Note: The oral LD<sub>50</sub> value of 500.1 mg/kg is cited in the Sigma-Aldrich Safety Data Sheet and is the basis for the GHS Category 4 classification.

### Qualitative Toxicological Information

- Acute Dermal Toxicity: Data not available. One supplier classifies it as Category 4, "Harmful in contact with skin" (H312), though primary data is not provided.[\[4\]](#)
- Acute Inhalation Toxicity: Data not available. One supplier classifies it as Category 4, "Harmful if inhaled" (H332), though primary data is not provided.[\[4\]](#)
- Skin Corrosion/Irritation: No primary data available for **4-Methylchalcone**. One source states that it is not thought to produce adverse health effects or skin irritation following

contact, based on animal models.[4] A standardized acute dermal irritation/corrosion study (OECD 404) would be required for a definitive classification.[5][6]

- Serious Eye Damage/Irritation: No primary data available for **4-Methylchalcone**. One source suggests that direct contact may cause transient discomfort.[4] Standardized in vitro or in vivo tests (e.g., OECD TG 496) would be necessary to determine its eye irritation potential.[7][8]
- Respiratory or Skin Sensitization: No data available.
- Germ Cell Mutagenicity: No data available for **4-Methylchalcone**. However, studies on other chalcone derivatives in the Ames test have generally shown a lack of mutagenic activity.[9]
- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA.
- Reproductive Toxicity: No data available.
- Specific Target Organ Toxicity (Single and Repeated Exposure): No data available.

## Handling and Safety Precautions

Proper handling of **4-Methylchalcone** is essential to minimize exposure and ensure a safe working environment.

## Engineering Controls

- Work in a well-ventilated area.[4] Use a local exhaust ventilation system to control dust levels.

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles.[3]
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[3][4]

- Respiratory Protection: If dust is generated, a NIOSH-approved respirator for dusts should be worn.[1]

## Safe Handling Practices

- Avoid formation and inhalation of dust.[3]
- Avoid contact with skin and eyes.[4]
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.

## Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1]
- Keep away from strong oxidizing agents.

## First Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- Ingestion: If swallowed, rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor/physician if you feel unwell.[3]

## Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment. Avoid breathing dust. Evacuate personnel to safe areas.[3]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[3]

- Methods for Cleaning Up: Sweep up and shovel. Keep in suitable, closed containers for disposal. Avoid generating dust.<sup>[4]</sup>

## Potential Metabolic Pathways and Reactive Metabolites

While specific metabolic studies on **4-Methylchalcone** are not readily available, the metabolism of chalcones, in general, has been investigated. The  $\alpha,\beta$ -unsaturated ketone moiety is a key feature that can be a site for metabolic reactions.

### General Chalcone Metabolism

Chalcones can undergo several biotransformations, including:

- Reduction of the  $\alpha,\beta$ -double bond.
- Hydroxylation of the aromatic rings.
- O-demethylation (if methoxy groups are present).
- Glucuronidation and sulfation of hydroxyl groups to form water-soluble conjugates for excretion.

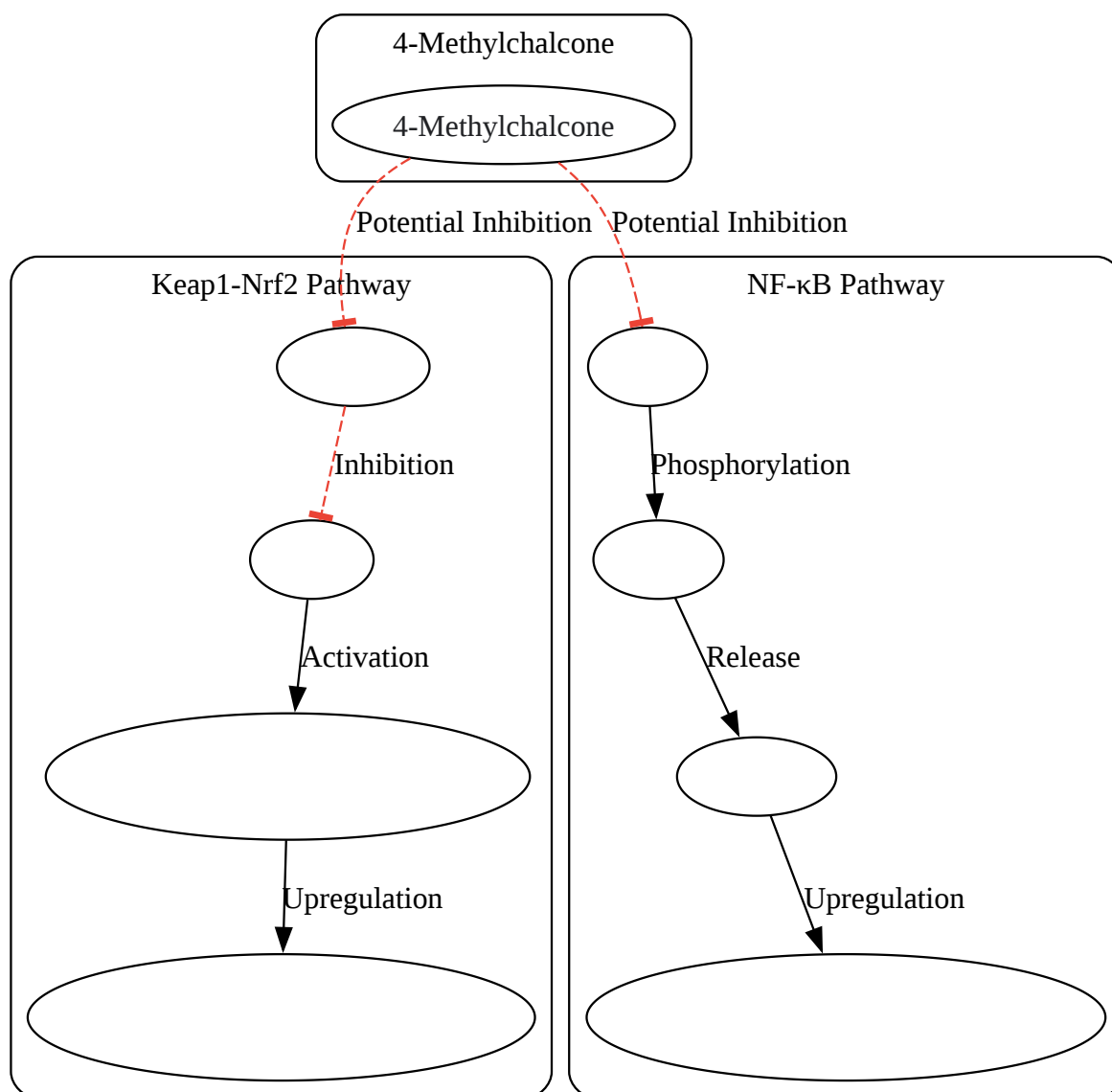
The  $\alpha,\beta$ -unsaturated carbonyl system in chalcones makes them Michael acceptors, which can lead to the formation of adducts with nucleophilic molecules like glutathione (GSH). This is a common detoxification pathway.

### Potential for Reactive Metabolite Formation

The formation of reactive metabolites is a key concern in drug development as they can lead to idiosyncratic drug toxicities. The  $\alpha,\beta$ -unsaturated ketone of chalcones could potentially be a structural alert, as Michael addition of cellular nucleophiles (such as proteins) could occur. However, this reactivity is also linked to the therapeutic effects of some chalcones. Further investigation into the specific metabolic profile of **4-Methylchalcone** is required to fully assess this risk.

## Potential Signaling Pathways and Mechanisms of Action

Chalcones are known to interact with various cellular signaling pathways, which underlies their diverse biological activities, including anti-inflammatory and anticancer effects. While the specific targets of **4-Methylchalcone** have not been fully elucidated, studies on related chalcones provide insights into potential mechanisms.



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- **Keap1-Nrf2 Pathway:** Chalcones can react with cysteine residues in Keap1, leading to the dissociation and nuclear translocation of Nrf2. Nrf2 then binds to the Antioxidant Response Element (ARE) in the promoter region of genes encoding antioxidant and detoxifying enzymes, leading to their upregulation. This is a key mechanism for cellular protection against oxidative stress.
- **NF- $\kappa$ B Pathway:** Some chalcones have been shown to inhibit the NF- $\kappa$ B signaling pathway, a key regulator of inflammation. This can occur through the inhibition of IKK, which prevents the phosphorylation and subsequent degradation of I $\kappa$ B $\alpha$ . This, in turn, sequesters NF- $\kappa$ B in the cytoplasm, preventing the transcription of pro-inflammatory genes.

## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **4-Methylchalcone** are not available in the public domain. However, standardized protocols for key toxicological endpoints are provided below as a reference for researchers.

### Generic Acute Oral Toxicity Study (Up-and-Down Procedure - OECD 425)

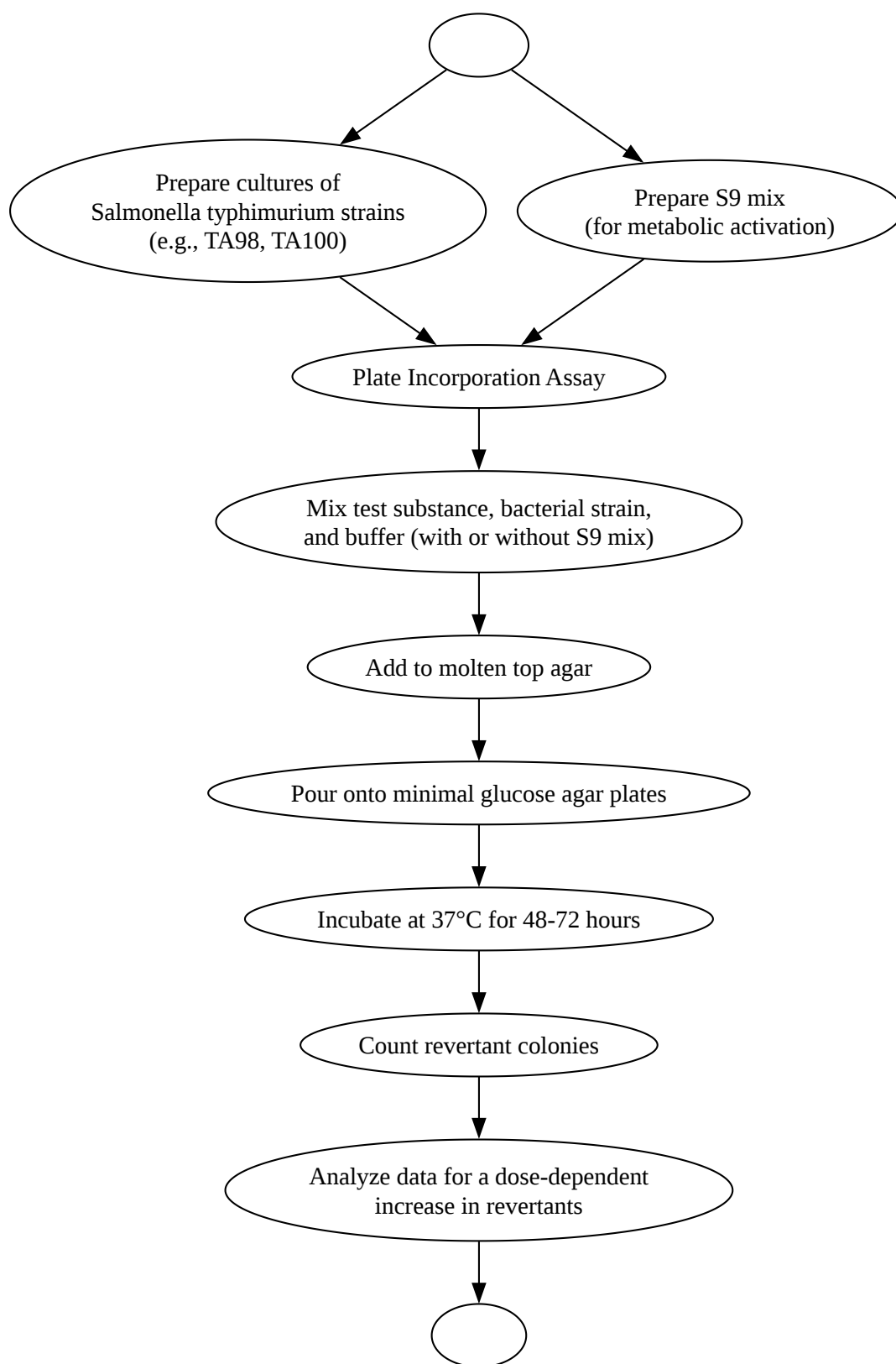




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- **Test Animals:** Typically, female rats are used. They are acclimatized to laboratory conditions and fasted before dosing.
- **Dose Administration:** A single animal is dosed with the test substance at a specific starting dose level.
- **Observation:** The animal is observed for signs of toxicity and mortality over 48 hours.
- **Dose Adjustment:** If the animal dies, the next animal is dosed at a lower level. If it survives, the next animal is dosed at a higher level. This continues until the reversal criteria are met.
- **Main Study:** A small number of additional animals are dosed at the level that is most likely to be the LD<sub>50</sub>.
- **Long-term Observation:** All surviving animals are observed for a total of 14 days for clinical signs of toxicity and changes in body weight.
- **Necropsy:** At the end of the observation period, all animals are euthanized and subjected to a gross necropsy.
- **LD<sub>50</sub> Calculation:** The LD<sub>50</sub> is calculated using a maximum likelihood method.

## Generic Bacterial Reverse Mutation Test (Ames Test - OECD 471)



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- **Test Strains:** Histidine-dependent strains of *Salmonella typhimurium* (and often *Escherichia coli*) are used.
- **Metabolic Activation:** The test is performed with and without a mammalian metabolic activation system (S9 mix from rat liver) to detect mutagens that require metabolic activation.
- **Exposure:** The test substance, at various concentrations, is mixed with the bacterial culture and either buffer or S9 mix.
- **Plating:** The mixture is added to a molten top agar and poured onto minimal glucose agar plates.
- **Incubation:** The plates are incubated at 37°C for 48-72 hours.
- **Scoring:** Only bacteria that have undergone a reverse mutation to histidine independence will grow and form colonies. These revertant colonies are counted.
- **Data Analysis:** A substance is considered mutagenic if it causes a dose-dependent increase in the number of revertant colonies compared to the negative control, and this increase is statistically significant.[\[10\]](#)[\[11\]](#)[\[12\]](#)

## Conclusion

**4-Methylchalcone** is a compound with moderate acute oral toxicity. It is also classified as being potentially harmful to aquatic life with long-lasting effects. While data on other toxicological endpoints such as skin/eye irritation and genotoxicity are lacking for this specific compound, the general literature on chalcones suggests a low potential for mutagenicity. The  $\alpha,\beta$ -unsaturated ketone moiety is a potential structural alert for the formation of reactive metabolites, but also a key feature for its potential biological activities, which may involve modulation of the Keap1-Nrf2 and NF- $\kappa$ B signaling pathways. Researchers and drug development professionals should handle **4-Methylchalcone** with appropriate engineering controls and personal protective equipment to minimize exposure. Further toxicological studies are warranted to fully characterize its safety profile.

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